

Spectroscopic data for (R)-Pyrrolidine-3-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

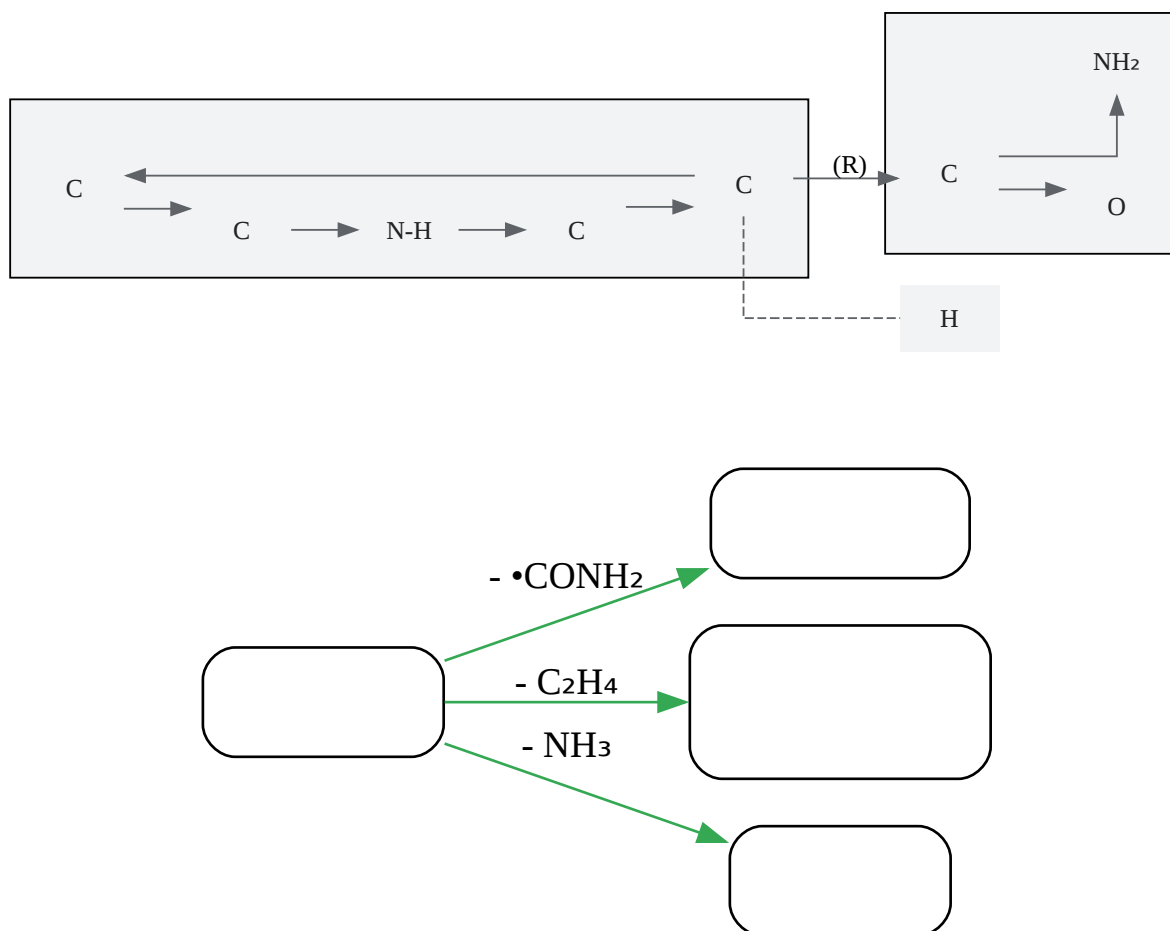
Compound Name: (R)-Pyrrolidine-3-carboxamide

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Molecular Structure and Stereochemistry

(R)-Pyrrolidine-3-carboxamide (C₅H₁₀N₂O, Molecular Weight: 114.15 g/mol) is a chiral molecule featuring a five-membered pyrrolidine ring, a secondary amine, and a primary carboxamide functional group at the C3 position.[2] The stereocenter at C3 dictates the molecule's three-dimensional arrangement, a critical factor in its biological activity and interaction with chiral targets like enzymes and receptors.



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References

- 1. benchchem.com [benchchem.com]
- 2. (R)-Pyrrolidine-3-carboxamide | C₅H₁₀N₂O | CID 28213639 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Spectroscopic data for (R)-Pyrrolidine-3-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384867#spectroscopic-data-for-r-pyrrolidine-3-carboxamide]

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